

# An In-depth Technical Guide to Methyl Cedryl Ether

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl cedryl ether

Cat. No.: B010592

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl Cedryl Ether**, a semi-synthetic derivative of cedrol with significant applications in the fragrance industry and emerging potential in biomedical research. This document details its chemical identity, physicochemical properties, synthesis protocols, and biological activities, with a focus on its interaction with the PPAR signaling pathway.

## Chemical Identification

**Methyl Cedryl Ether** is a versatile compound known by several identifiers. The primary CAS Registry Number is 67874-81-1.[1] Another frequently cited CAS number is 19870-74-7.[1][2][3] The differences in these numbers often relate to specific stereoisomers or proprietary formulations.

The IUPAC name for the stereoisomer associated with CAS number 67874-81-1 is (1S,8R)-8-methoxy-2,6,6,8-tetramethyltricyclo[5.3.1.0<sup>1,5</sup>]undecane. Other systematic names include (3R,3aS,6R,7R,8aS)-octahydro-6-methoxy-3,6,8,8-tetramethyl-1H-3a,7-methanoazulene.[4]

## Physicochemical Properties

**Methyl Cedryl Ether** is a colorless to pale yellow liquid recognized for its characteristic woody and ambergris aroma.[1][5][6][7] It is insoluble in water but soluble in alcohol and oils.[5] The following table summarizes its key physicochemical properties.

Property	Value	References
Molecular Formula	C <sub>16</sub> H <sub>28</sub> O	[1][2][7]
Molecular Weight	236.39 - 236.4 g/mol	[8][2][7][9]
Appearance	Colorless to pale yellow liquid	[1][8][7]
Odor	Woody, dry, ambergris, earthy, vetiver	[8][5][6][7][10]
Boiling Point	~258 - 268.31 °C	[8][2][5][9]
Density	0.969 to 0.980 g/mL @ 25 °C	[8][2][10]
Refractive Index	1.4940 to 1.5040 @ 20 °C	[8][2][10]
Flash Point	> 100 °C (135 °C)	[8][5][9][10]
Purity	>92% to >97%	[1][8][2][10]

## Experimental Protocols

**Methyl Cedryl Ether** is synthesized from cedrol, a primary constituent of cedarwood oil, through a nucleophilic substitution reaction.[1] A common method is the Williamson ether synthesis.

Materials:

- Cedrol
- Methylating agent (e.g., dimethyl sulfate or iodomethane)
- Base (e.g., sodium hydride, potassium carbonate, or sodium amide)[1][4]
- Organic solvent (e.g., Dimethyl sulfoxide - DMSO)[11]

Procedure:

- In a reaction flask, dissolve cedrol in an appropriate organic solvent.

- Add a base, such as sodium hydride, to the solution to deprotonate the hydroxyl group of cedrol, forming a sodium alkoxide.[4]
- Introduce the methylating agent, such as dimethyl sulfate or iodomethane, to the reaction mixture.[4] The alkoxide ion will act as a nucleophile, attacking the methyl group of the methylating agent and displacing the leaving group to form the ether linkage.
- The reaction is typically carried out at a temperature ranging from 40 to 140 °C for 3 to 7 hours.[12] The exact temperature and reaction time will depend on the choice of solvent and reagents.
- After the reaction is complete, the mixture is worked up to isolate the **Methyl Cedryl Ether**. This may involve quenching the reaction, extraction, and purification steps such as vacuum distillation to yield the final product with a purity of over 97%.[12]

## Biological Activity and Signaling Pathways

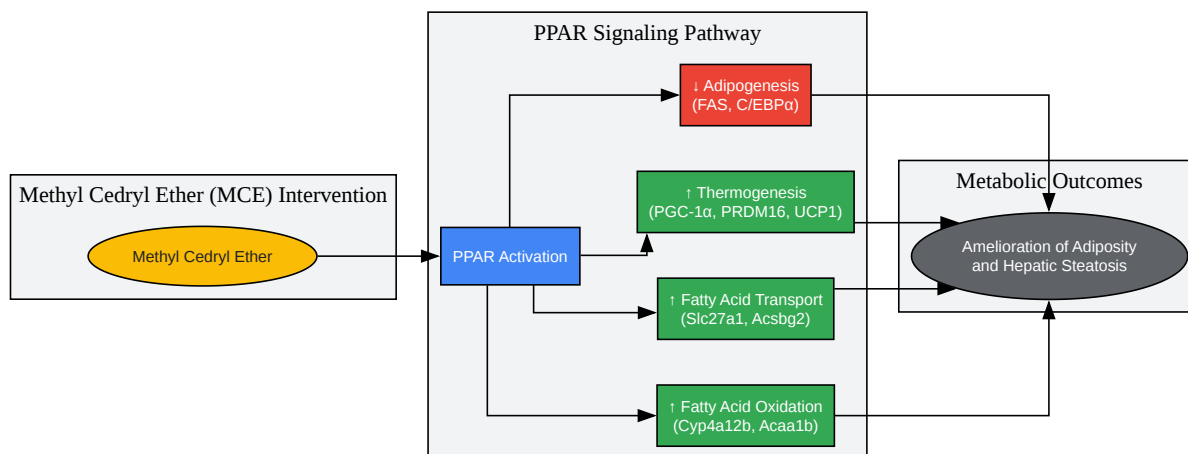
Recent preclinical studies have highlighted the potential of **Methyl Cedryl Ether** in metabolic regulation, particularly in the context of obesity.

Dietary supplementation with **Methyl Cedryl Ether** has been shown to ameliorate adiposity and hepatic steatosis in mice fed a high-fat diet.[1] Transcriptome analysis of epididymal white adipose tissue (WAT) revealed that **Methyl Cedryl Ether** significantly affects the Peroxisome Proliferator-Activated Receptor (PPAR) signaling pathway.[1][13]

Key findings include:

- Upregulation of thermogenesis markers: An increase in the expression of PGC-1 $\alpha$ , PRDM16, and UCP1 in white adipose tissue, suggesting enhanced energy expenditure.[1]
- Downregulation of adipogenesis genes: A decrease in the expression of FAS and C/EBP $\alpha$ . [1]
- Regulation of fatty acid metabolism genes: Upregulation of genes involved in fatty acid oxidation (Cyp4a12b and Acaa1b) and fatty acid transport (Slc27a1 and Acsbg2).[13]

The modulation of the PPAR signaling pathway by **Methyl Cedryl Ether** appears to be a key mechanism behind its anti-obesity effects.[1][13]



[Click to download full resolution via product page](#)

Modulation of PPAR Signaling by **Methyl Cedryl Ether**.

## Safety and Handling

**Methyl Cedryl Ether** is classified as an irritant and may cause skin and eye irritation.[1] It may also cause an allergic skin reaction.[14] It is recommended to handle this chemical with appropriate personal protective equipment. For storage, it should be kept in a tightly closed container in a cool, dry place, protected from light.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl Cedryl Ether|For Research [benchchem.com]

- 2. Methyl cedryl ether 96 19870-74-7 [sigmaaldrich.com]
- 3. Page loading... [guidechem.com]
- 4. cedryl methyl ether, 67874-81-1 [thegoodscentcompany.com]
- 5. Methyl cedryl ether | 19870-74-7 [chemicalbook.com]
- 6. Methyl Cedryl Ether (19870-74-7) | Bulk Supplier [chemicalbull.com]
- 7. Cedramber (CAS 67874-81-1) – Synthetic Woody-Amber Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 8. aaciopl.com [aaciopl.com]
- 9. Cedryl Methyl Ether | 19870-74-7 [chemnet.com]
- 10. CEDRYL METHYL ETHER [ventos.com]
- 11. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 12. CN1037341C - Synthesis of methyl cedar ether - Google Patents [patents.google.com]
- 13. Dietary Supplementation of Methyl Cedryl Ether Ameliorates Adiposity in High-Fat Diet-Fed Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Methyl cedryl ether | C16H28O | CID 171036437 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl Cedryl Ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010592#methyl-cedryl-ether-cas-number-and-iupac-name]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)